

A Comparative Analysis of the Explosive Properties of Potassium Picrate and Picric Acid

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Compound of Interest

Compound Name: Potassium picrate

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed, objective comparison of the explosive properties of **potassium picrate** and picric acid, supported by experimental data. The information is intended for researchers, scientists, and professionals in drug development who may handle these energetic materials.

Executive Summary

Picric acid, or 2,4,6-trinitrophenol (TNP), is a well-known secondary explosive. Its potassium salt, **potassium picrate**, is classified as a primary explosive.^[1] While chemically related, their explosive properties differ significantly. Generally, **potassium picrate** is more sensitive to initiation by impact and friction than picric acid, but it is a less powerful explosive.^{[1][2]} Dry picric acid is highly sensitive to heat, shock, and friction, and its sensitivity is further increased by the formation of metal picrates, such as **potassium picrate**.^[3]

Quantitative Data Comparison

The following table summarizes the key explosive properties of **potassium picrate** and picric acid based on available experimental data.

Property	Potassium Picrate	Picric Acid
Detonation Velocity	~6,500 - 7,000 m/s[4]	7,350 m/s (at $\rho = 1.70 \text{ g/cm}^3$) [5]
Impact Sensitivity	Detonates 10% of the time with a 2kg mass dropped from 21cm (4.12 J)[1]	7.4 J (BAM Fallhammer)[6]
Friction Sensitivity	Sensitive, especially when anhydrous.[2][7]	353 N (BAM)[6]
Explosive Power (Trauzl)	Data not available	315 cm ³ [8][9]

Experimental Protocols

The data presented in this guide are determined using standardized experimental methods. Below are detailed protocols for the key tests cited.

BAM Impact Test (Fallhammer Method)

The BAM (Bundesanstalt für Materialforschung und -prüfung) fallhammer test is a standardized procedure to determine the sensitivity of a substance to impact energy.

Apparatus:

- BAM Fallhammer apparatus, consisting of a drop weight, anvil, and a sample holder.[10]
- Steel cylinders and guide rings for sample confinement.[11]
- Weights of various masses (e.g., 1 kg, 5 kg, 10 kg).[12]

Procedure:

- A small, measured amount of the sample (typically around 40 mm³) is placed in the sample holder between two steel cylinders.[12]
- The sample holder is placed on the anvil of the fallhammer apparatus.

- A drop weight of a specified mass is raised to a known height and then released, allowing it to fall and impact the sample.[\[10\]](#)
- The outcome of the impact is observed for any signs of reaction, such as a flame, flash, smoke, or an audible report.[\[12\]](#)
- The test is repeated multiple times at various drop heights (and thus impact energies) to determine the energy level at which there is a 50% probability of initiation (H50 value), often determined using the Bruceton or a similar statistical method.[\[11\]](#)[\[13\]](#)

BAM Friction Test

The BAM friction test assesses the sensitivity of a substance to frictional stimuli.

Apparatus:

- BAM friction apparatus, which includes a fixed porcelain pin and a movable porcelain plate.[\[14\]](#)[\[15\]](#)
- A loading arm with various weights to apply a specific force.[\[16\]](#)[\[17\]](#)

Procedure:

- A small amount of the test substance (approximately 10 mm³) is placed on the porcelain plate.[\[17\]](#)
- The porcelain pin is lowered onto the sample, and a specific load is applied via the loading arm.[\[16\]](#)
- The porcelain plate is then moved back and forth under the pin for a set distance (typically 10 mm).[\[17\]](#)
- The test is observed for any reaction, such as crackling, a report, or a flame.[\[17\]](#)
- The procedure is repeated with varying loads to determine the lowest load at which a reaction occurs in at least one out of six trials.[\[15\]](#)[\[17\]](#)

Trauzl Lead Block Test

The Trauzl lead block test is a method used to measure the strength or work capacity of an explosive.

Apparatus:

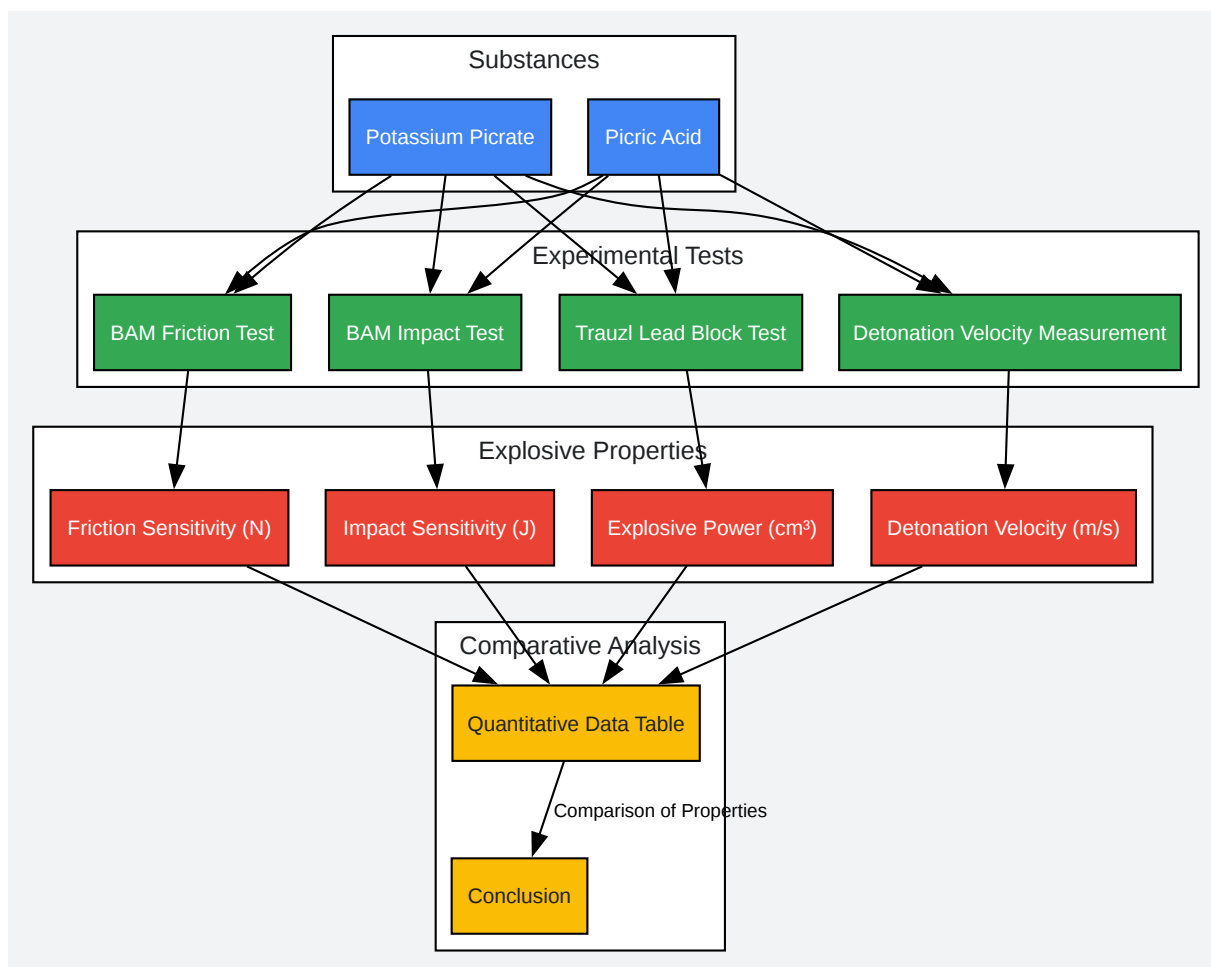
- A standardized cylindrical lead block (typically 200 mm in height and 200 mm in diameter) with a central borehole.[\[8\]](#)[\[18\]](#)
- A 10-gram sample of the explosive, usually wrapped in foil.[\[18\]](#)[\[19\]](#)
- A detonator.
- Sand for stemming.[\[18\]](#)
- A means of measuring the volume of the resulting cavity, such as water and a graduated cylinder.[\[8\]](#)[\[19\]](#)

Procedure:

- The 10-gram explosive sample with a detonator is placed in the borehole of the lead block.[\[18\]](#)[\[19\]](#)
- The remaining space in the borehole is filled with sand.[\[18\]](#)
- The explosive is detonated.
- The detonation causes the lead block to deform, expanding the internal cavity.
- After the block has cooled, the volume of the enlarged cavity is measured by filling it with water and then measuring the volume of the water.[\[8\]](#)[\[19\]](#)
- The initial volume of the borehole is subtracted from the final volume to determine the net expansion, which is reported in cubic centimeters (cm³).[\[8\]](#)

Comparative Analysis Workflow

The following diagram illustrates the logical workflow for comparing the explosive properties of **potassium picrate** and picric acid.



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